Introduction: The Strategic Value of 3-Fluoro-2-iodophenol

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Compound of Interest

Compound Name:	*3-Fluoro-2-iodophenol*
CAS No.:	*863870-85-3*
Cat. No.:	*B1312808*

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In the landscape of modern synthetic chemistry, the strategic functionalization of aromatic scaffolds is paramount for the rapid development of novel pharmaceuticals, agrochemicals, and materials. **3-Fluoro-2-iodophenol** is a deceptively simple yet powerful building block, offering medicinal chemists a trifecta of functional groups—hydroxyl, iodine, and fluorine—each imparting distinct and controllable reactivity. The true synthetic utility of this molecule lies in the ability to selectively address different positions on the aromatic ring, a concept known as regioselectivity.

The hydroxyl group (-OH) can act as a potent directing group for ortho-metalation. The carbon-iodine (C-I) bond is the primary site for a host of palladium-catalyzed cross-coupling reactions due to its lability towards oxidative addition. The fluorine (-F) atom, with its high electronegativity, significantly modulates the electronic properties of the ring, influencing reaction rates and the properties of the final product.[1] This guide provides a detailed exploration of the key regioselective transformations of **3-fluoro-2-iodophenol**, offering both mechanistic insights and field-proven laboratory protocols for researchers.

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Pillar 1: Understanding and Predicting Regioselectivity

The outcome of any reaction with **3-Fluoro-2-iodophenol** is a direct consequence of the interplay between its functional groups and the chosen reaction conditions. Two primary pathways of regioselective functionalization dominate its chemistry: reactions at the C2-position (via the C-I bond) and reactions at the C6-position (directed by the -OH group).

- Pathway A: C2 Functionalization via Palladium Catalysis: The C-I bond is significantly weaker and more polarized than the C-F, C-H, or C-O bonds. In the presence of a low-valent palladium(0) catalyst, this bond is the kinetically favored site for oxidative addition, initiating a wide range of cross-coupling catalytic cycles. This makes reactions like Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig highly selective for the C2 position.[2][3]

- Pathway B: C6 Functionalization via Directed ortho-Metalation (DoM): The hydroxyl group is a powerful directing metalation group (DMG). In the presence of a strong organolithium base, the acidic phenolic proton is first abstracted. The resulting lithium phenoxide then coordinates the base, directing a second deprotonation exclusively at the adjacent C6 ortho-position.[4][5] This generates a nucleophilic aryllithium species at C6, which can be trapped with various electrophiles, leaving the C-I bond untouched.

The choice of reagent class—palladium catalyst versus organolithium base—is therefore the primary determinant of regiochemical outcome.

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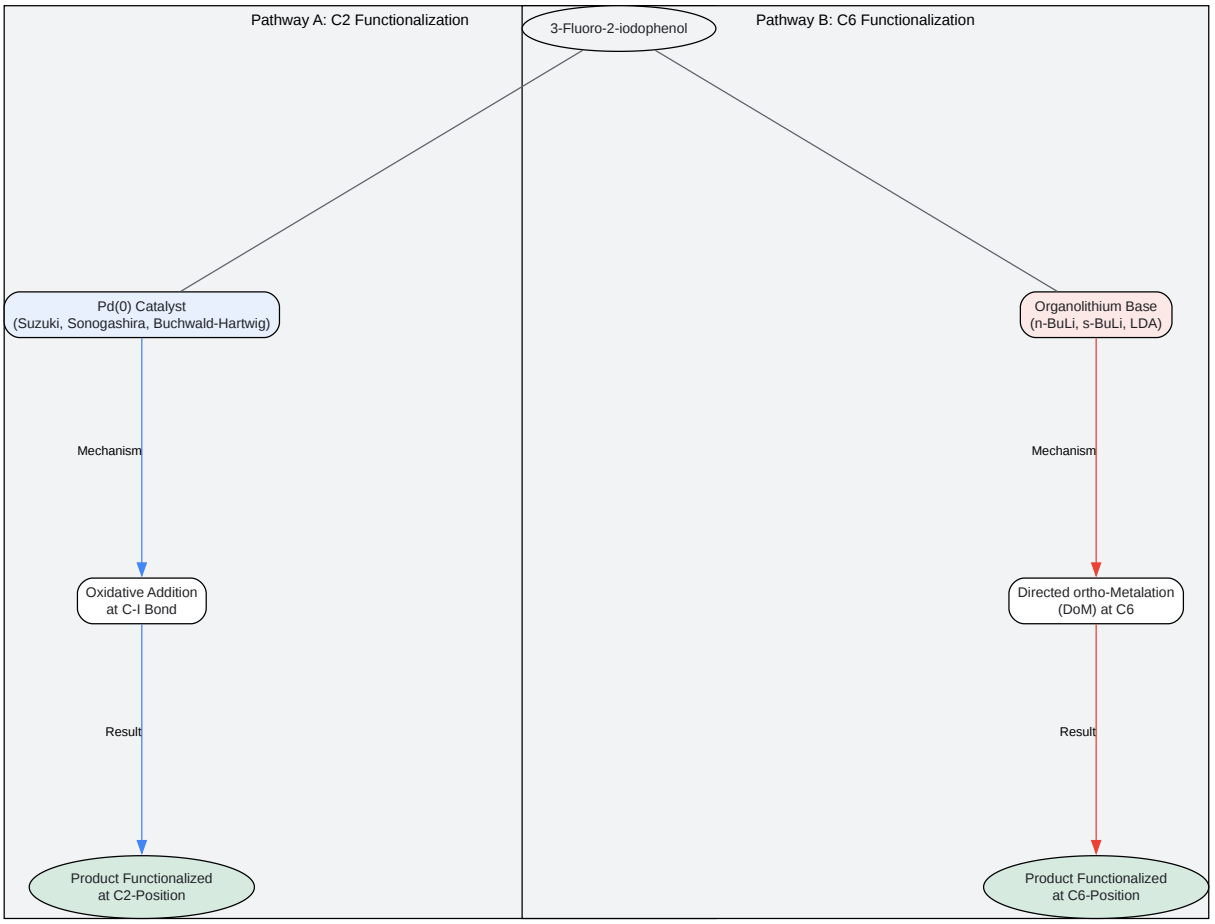

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Caption: Competing regioselective pathways for **3-Fluoro-2-iodophenol**.

Pillar 2: Palladium-Catalyzed C2 Cross-Coupling Reactions

These reactions are foundational for building molecular complexity by forming new carbon-carbon and carbon-nitrogen bonds at the C2 position. The general workflow involves the careful setup of an inert atmosphere to protect the sensitive catalyst.

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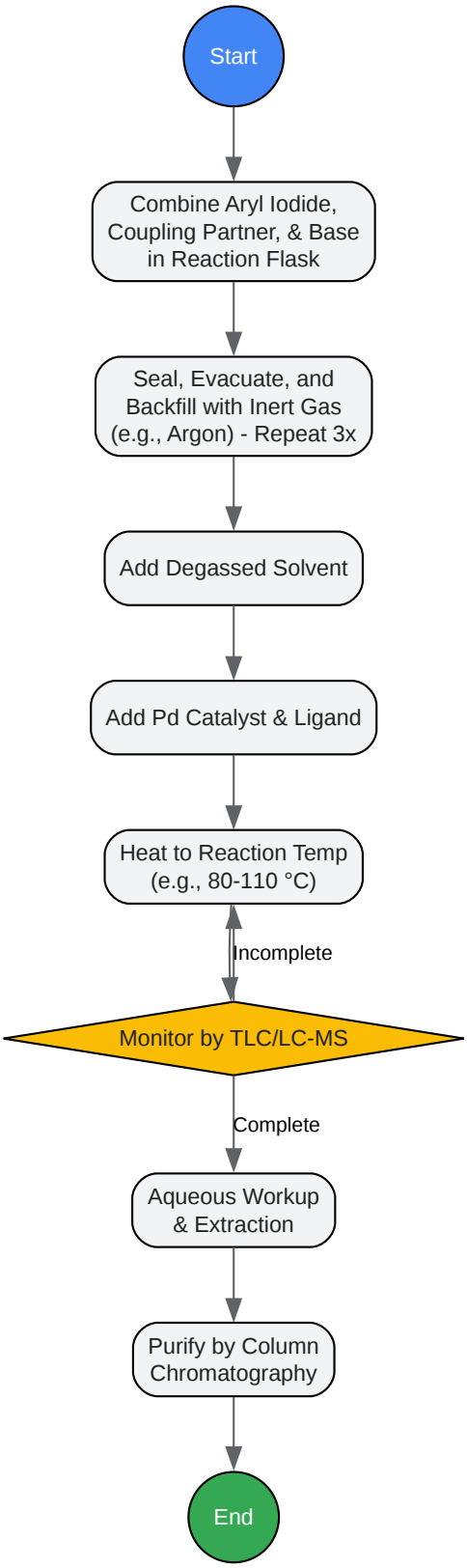

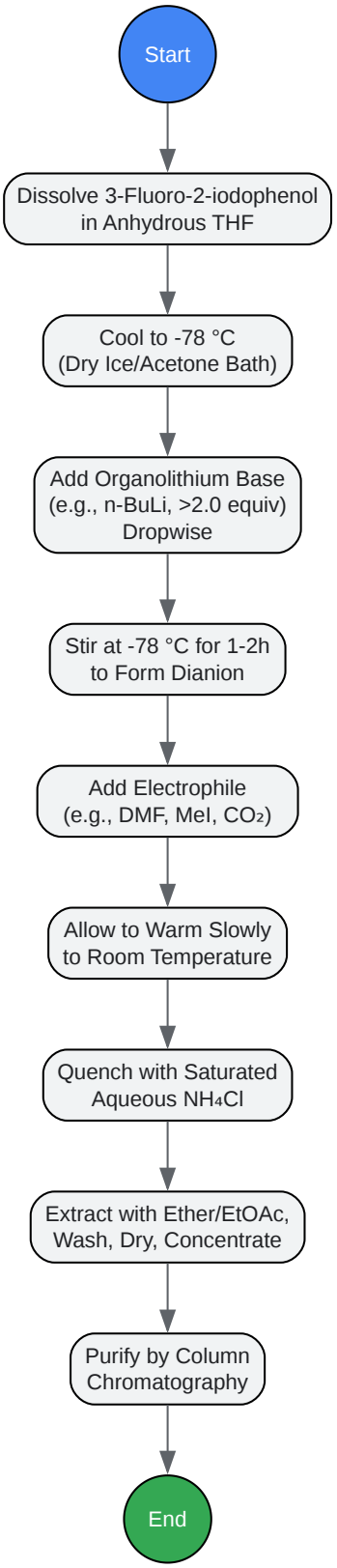

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